

N-Carbethoxyphthalimide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Carbethoxyphthalimide*

Cat. No.: *B055826*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-Carbethoxyphthalimide**, a versatile reagent in organic synthesis. The document covers its discovery and historical development, key chemical and physical properties, detailed experimental protocols for its synthesis and application, and its role in significant chemical transformations.

Introduction and Historical Context

N-Carbethoxyphthalimide, also known as N-ethoxycarbonylphthalimide, is a crystalline solid that serves as a highly effective reagent for the phthaloylation of primary amines. This process is crucial for the protection of amine groups in various synthetic procedures, particularly in peptide and amino acid chemistry.

Discovery: The first synthesis of **N-Carbethoxyphthalimide** was reported in 1921 by G. Heller and P. Jacobsohn in the journal *Chemische Berichte*.^{[1][2]} Their work laid the foundation for the subsequent exploration of this compound's synthetic utility.

Development as a Reagent: The application of **N-Carbethoxyphthalimide** as a practical reagent for the N-phthaloylation of amino acids was significantly advanced by G. H. L. Nefkens, G. I. Tesser, and R. J. F. Nivard in 1960. Due to their extensive work, **N-Carbethoxyphthalimide** is often referred to as "Nefkens' Reagent".^[3] Their method provided

a mild and efficient way to introduce the phthaloyl protecting group, which is stable under various reaction conditions but can be selectively removed.

Modern Applications: Today, **N-Carbethoxyphthalimide** continues to be a valuable tool in organic synthesis. It is utilized in the preparation of intermediates for pharmaceuticals, such as in the synthesis of thalidomide and potent tankyrase inhibitors.[\[1\]](#)[\[4\]](#)

Physicochemical Properties

N-Carbethoxyphthalimide is a white crystalline powder.[\[1\]](#) A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source(s)
CAS Number	22509-74-6	[5]
Molecular Formula	C ₁₁ H ₉ NO ₄	[5]
Molecular Weight	219.19 g/mol	[5]
Melting Point	90-92 °C (lit.)	[5]
Boiling Point	360 °C (estimate)	[2]
Density	1.3219 g/cm ³ (estimate)	[2]
Solubility	Soluble in DMF, benzene, and chloroform. [6] Insoluble in water.	[1] [2]
Appearance	White crystalline powder	[1]

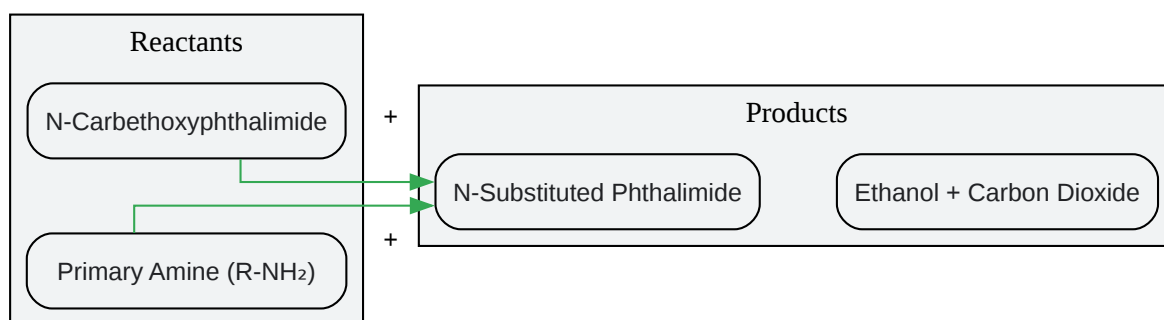
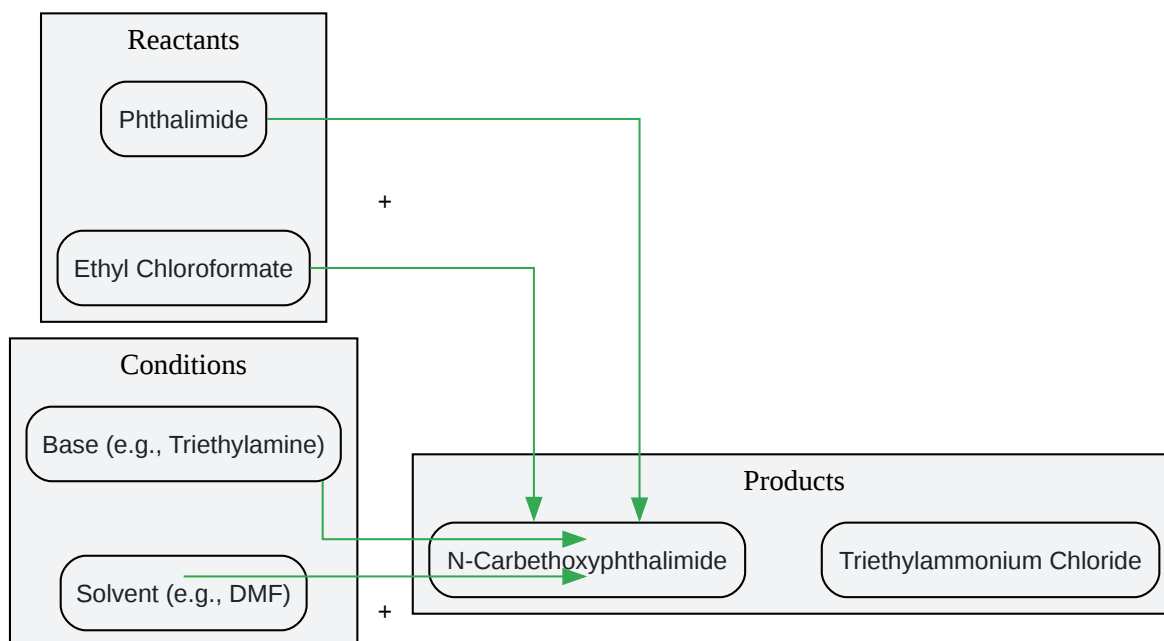
Synthesis of N-Carbethoxyphthalimide

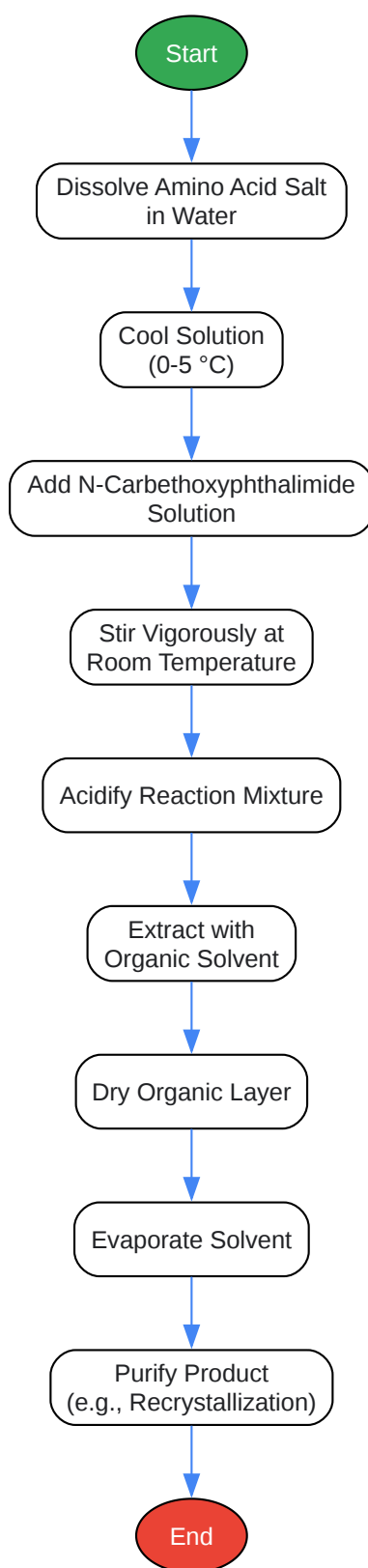
N-Carbethoxyphthalimide can be synthesized through several methods. The most common approaches involve the reaction of phthalimide or its potassium salt with ethyl chloroformate.

General Synthesis Pathway

The overall reaction for the synthesis of **N-Carbethoxyphthalimide** from phthalimide is depicted below. This reaction is typically carried out in the presence of a base, such as

triethylamine, to neutralize the hydrochloric acid byproduct.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Carboxyphthalimide | 22509-74-6 [chemicalbook.com]
- 2. N-Carboxyphthalimide CAS#: 22509-74-6 [m.chemicalbook.com]
- 3. N-Carboxyphthalimide | C₁₁H₉NO₄ | CID 31187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Thalidomide - Wikipedia [en.wikipedia.org]
- 5. N-Carboxyphthalimide 96 22509-74-6 [sigmaaldrich.com]
- 6. N-Carboxyphthalimide - Enamine [enamine.net]
- To cite this document: BenchChem. [N-Carboxyphthalimide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b055826#discovery-and-history-of-n-carboxyphthalimide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com